

An In-depth Technical Profile of N,N-dimethylnaphthalen-2-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **N,N-dimethylnaphthalen-2-amine**

Cat. No.: **B1359937**

[Get Quote](#)

This document provides a concise technical overview of the chemical compound **N,N-dimethylnaphthalen-2-amine**, focusing on its fundamental molecular properties. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

N,N-dimethylnaphthalen-2-amine, also known as 2-dimethylaminonaphthalene, is an aromatic amine derivative of naphthalene. Its core identifying chemical data are summarized below.

Identifier	Value	Reference
Molecular Formula	C ₁₂ H ₁₃ N	[1] [2] [3]
Molecular Weight	171.24 g/mol	[2] [3] [4]
IUPAC Name	N,N-dimethylnaphthalen-2-amine	[3]
CAS Number	2436-85-3	[3]
InChI Key	IKZPRXHVTNFNIEK-UHFFFAOYSA-N	[2] [3]
SMILES	CN(C)C1=CC2=CC=CC=C2C =C1	[2]

Experimental Protocols and Methodologies

The determination of the molecular formula and weight for a compound like **N,N-dimethylnaphthalen-2-amine** is typically achieved through standard analytical chemistry techniques. These methods include:

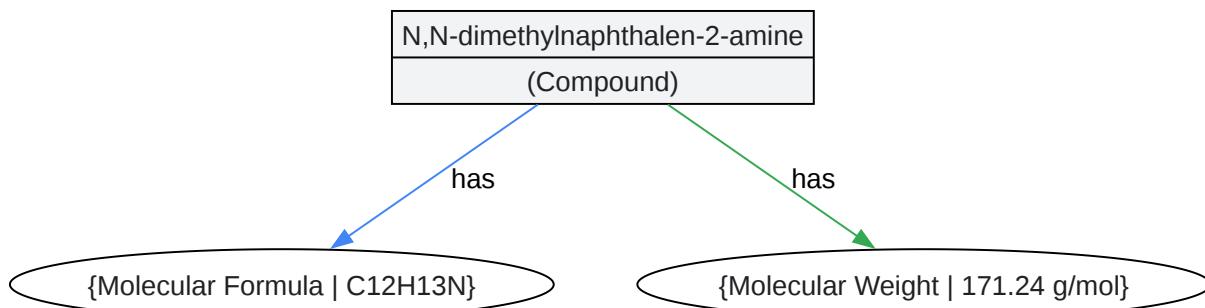
- Mass Spectrometry (MS): To determine the mass-to-charge ratio of the molecular ion, providing an accurate molecular weight.
- Elemental Analysis: To determine the percentage composition of carbon, hydrogen, and nitrogen, which is used to empirically derive the chemical formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the structure and arrangement of atoms, further validating the molecular formula.

Detailed experimental protocols for these standard procedures are widely established and are not specific to this compound.

Logical Relationships and Structure

As this document pertains to the intrinsic properties of a single chemical compound, there are no complex signaling pathways or experimental workflows to visualize. The logical structure is a straightforward presentation of its identity and properties.

Below is a simple DOT diagram illustrating the relationship between the compound's name and its primary molecular identifiers.



[Click to download full resolution via product page](#)

Relationship between the compound and its molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. molbase.com [molbase.com]
- 2. N,N-dimethylnaphthalen-2-amine [stenutz.eu]
- 3. N,N-Dimethyl-2-naphthylamine 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. 2-Naphthalenamine, 3,6-dimethyl- | C12H13N | CID 129937623 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Profile of N,N-dimethylnaphthalen-2-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1359937#n-n-dimethylnaphthalen-2-amine-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com